

# Application Notes: Spectroscopic Analysis of 4'-Tetrahydropyranylglycine Containing Peptides

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## Compound of Interest

Compound Name: 4'-Tetrahydropyranylglycine

Cat. No.: B1274840

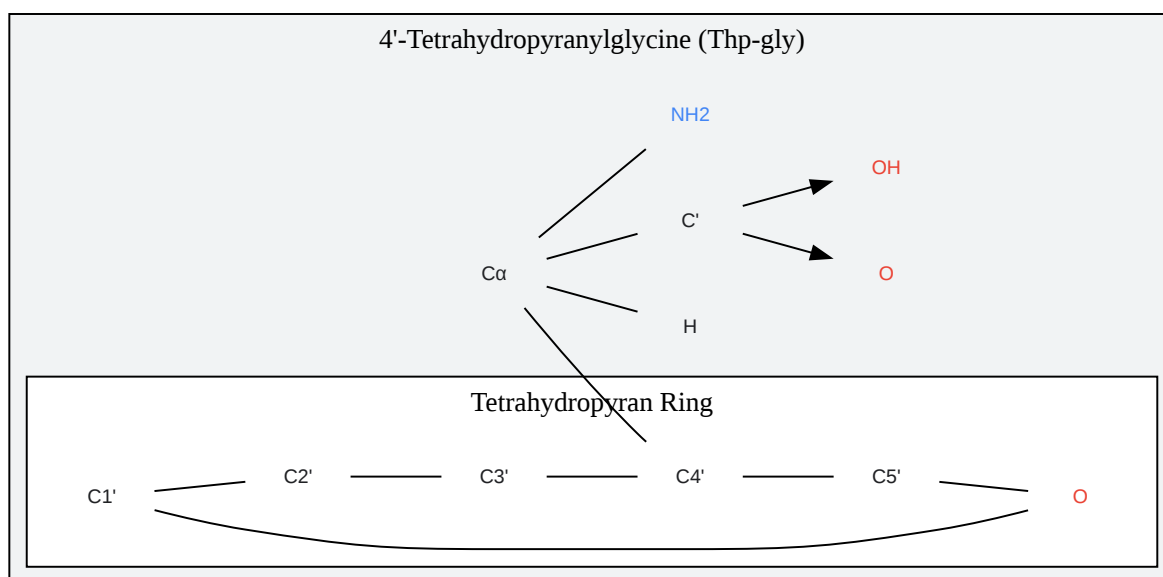
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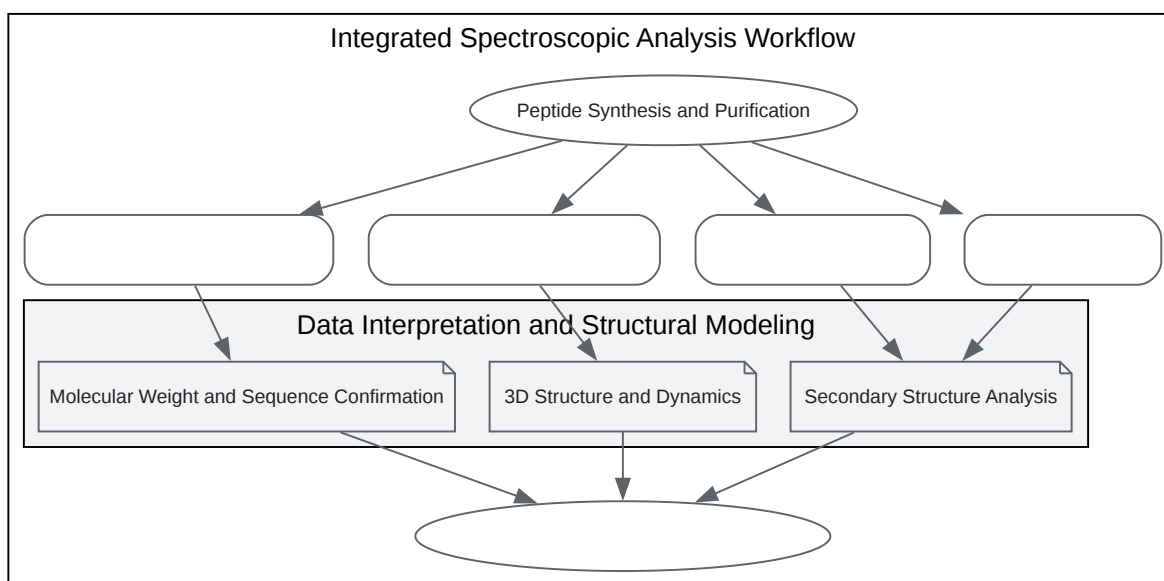
## Introduction

The incorporation of non-proteinogenic amino acids into peptides is a key strategy in modern drug discovery and materials science. These modifications can enhance proteolytic stability, modulate receptor affinity, and introduce novel functionalities. **4'-Tetrahydropyranylglycine** (Thp-gly) is a synthetic amino acid that introduces a bulky, heterocyclic side chain, potentially influencing peptide conformation and bioactivity. Accurate characterization of peptides containing Thp-gly is crucial for understanding their structure-activity relationships. This document outlines the application of various spectroscopic techniques for the comprehensive analysis of these modified peptides.

## Chemical Structure of 4'-Tetrahydropyranylglycine

**4'-Tetrahydropyranylglycine** is an amino acid derivative featuring a tetrahydropyran ring attached to the alpha-carbon. This bulky, non-aromatic heterocyclic side chain can impose significant conformational constraints on the peptide backbone.





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